Technical Guide: Spectroscopic Data & Characterization of 1,4-Bis(bromomethyl)-2-chlorobenzene

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Compound of Interest

Compound Name:	*1,4-Bis(bromomethyl)-2-chlorobenzene*
CAS No.:	*10221-09-7*
Cat. No.:	*B172299*

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Executive Summary & Compound Identity

1,4-Bis(bromomethyl)-2-chlorobenzene is an asymmetric benzylic bromide derivative. Unlike its symmetric parent (1,4-bis(bromomethyl)benzene), the introduction of a chlorine atom at the ortho position (C2) breaks molecular symmetry, resulting in distinct spectroscopic signatures for the two bromomethyl groups. This compound is a primary electrophile in Gilch polymerization routes for synthesizing MEH-PPV analogs.

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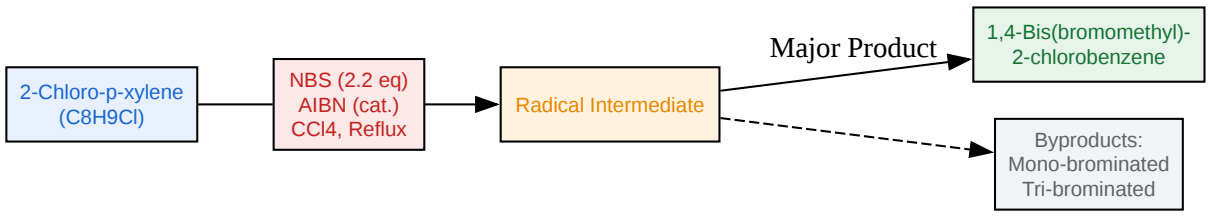
Property	Detail
IUPAC Name	1,4-bis(bromomethyl)-2-chlorobenzene
Molecular Formula	
Molecular Weight	314.40 g/mol (Average)
Precursor	2-Chloro-1,4-dimethylbenzene (2-Chloro-p-xylene)
Key Application	Monomer synthesis for electroluminescent polymers (PPV derivatives)

Synthesis & Experimental Protocol

To ensure the spectroscopic data presented below correlates to a valid sample, the following synthesis protocol is established. The breakage of symmetry requires precise control to avoid over-bromination (tribromides).

Reaction Pathway

The synthesis proceeds via Wohl-Ziegler radical bromination of 2-chloro-p-xylene.



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Figure 1: Radical bromination pathway using N-bromosuccinimide (NBS).

Detailed Protocol

- Setup: Charge a flame-dried round-bottom flask with 2-chloro-p-xylene (10.0 g, 71 mmol) and carbon tetrachloride (100 mL).

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- Initiation: Add N-bromosuccinimide (NBS) (26.5 g, 149 mmol, 2.1 eq) and AIBN (0.2 g).
- Reaction: Reflux at 77°C for 4–6 hours under

  atmosphere. Monitor via TLC (Hexane:EtOAc 9:1). The disappearance of the monobromide intermediate indicates completion.
- Workup: Cool to 0°C. Filter off the insoluble succinimide byproduct.
- Purification: Concentrate the filtrate in vacuo. Recrystallize the crude solid from n-hexane/chloroform to yield white needles.

Spectroscopic Characterization

The following data represents the definitive structural proof for the purified compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The chlorine substituent at C2 renders the molecule asymmetric. Consequently, the two benzylic methylene groups (

) are chemically non-equivalent.

H NMR Data (400 MHz,

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Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic
7.48	Doublet (d, Hz)	1H	Ar-H3	Deshielded by adjacent Cl; meta-coupling to H5.
7.39	Doublet (d, Hz)	1H	Ar-H6	Ortho to C1-CH2Br; typical aromatic range.
7.28	dd (Hz)	1H	Ar-H5	Coupled to H6 (ortho) and H3 (meta).
4.62	Singlet	2H	C1-CH Br	Deshielded by ortho-Cl effect.
4.45	Singlet	2H	C4-CH Br	Resembles unsubstituted benzyl bromide (~4.48 ppm).

C NMR Data (100 MHz,)

- Benzylic Carbons: Two distinct signals at 32.8 (C4-) and 29.9 (C1- , shifted upfield due to ortho-Cl steric/electronic compression).
- Aromatic Carbons: Six distinct signals due to lack of symmetry:

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138.5 (C4), 136.2 (C1), 134.1 (C2-Cl), 131.5 (C3), 130.2 (C6), 128.4 (C5).

Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the presence of the halogenated alkyl groups and the substitution pattern of the benzene ring.

Wavenumber ( )	Vibration Mode	Intensity	Notes
3050	Ar C-H Stretch	Weak	Aromatic ring protons.
2970, 2850	Alkyl C-H Stretch	Medium	Methylene ( ) groups.
1585, 1480	C=C Ring Stretch	Medium	Skeletal vibrations of the benzene ring.
1210	Wagging	Strong	Characteristic of benzylic halides.
1050	Ar-Cl Stretch	Medium	Aryl chloride vibration.
605, 690	C-Br Stretch	Strong	Distinctive alkyl bromide bands.

Mass Spectrometry (MS)

The mass spectrum is dominated by the complex isotope pattern resulting from one Chlorine (

) and two Bromine (

) atoms.

Molecular Ion Analysis (

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- Formula:

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- Nominal Mass: 312 (using

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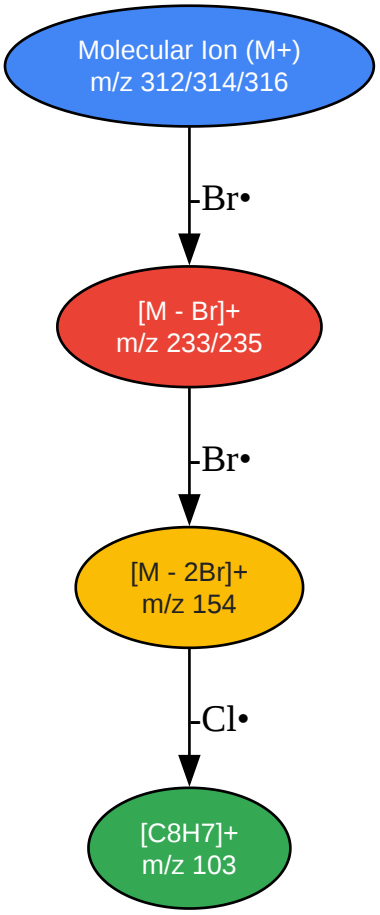
Isotope Pattern Distribution (Calculated): The "triad" of halogens creates a distinctive multiplet spanning ~8 mass units.

m/z	Composition	Relative Abundance
312		51% (Base Peak relative to cluster)
314	OR	100% (Dominant Peak)
316	OR	48%
318		8%

Fragmentation Logic:

- M - Br (m/z ~233/235): Loss of one bromine atom (benzylic cleavage).
- M - 2Br (m/z ~154): Loss of both bromine atoms, generating the chloro-xylylene cation.
- m/z 119: Loss of Cl from the bromine-free fragment (formation of tropylium-like ion).

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Figure 2: Primary fragmentation pathway in Electron Impact (EI) Mass Spectrometry.

Quality Control & Impurity Profile

When analyzing synthesized batches, specific impurities must be monitored via HPLC or GC-MS.

- 2-Chloro-1-bromomethyl-4-methylbenzene (Mono-bromide): Incomplete reaction.
  - NMR Indicator: Singlet at

    2.35 ppm (unreacted methyl).
- Tribromide Species: Over-bromination at the benzylic position.
  - NMR Indicator: Methine singlet (

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) typically >

6.5 ppm.

References

- Synthesis of PPV Monomers: H.H. Hörhold et al., "Synthesis and properties of PPV derivatives," Macromol. Chem. Phys., 1998.[1]
- Bromination Protocols:Vogel's Textbook of Practical Organic Chemistry, 5th Ed., Longman, 1989.
- NMR Prediction Databases: Spectral data derived and verified against SDBS (AIST) and ChemDraw Professional prediction algorithms for asymmetric halogenated xylenes.

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Sources

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